

Technical Profile: Disodium Resorcinolate (- Resorcinol)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *disodium;benzene-1,3-diolate*

CAS No.: 6025-45-2

Cat. No.: B1598820

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CAS: 6025-45-2 | Formula:

| M.W.: 154.07 g/mol [\[1\]](#)[\[2\]](#)

Executive Summary

Disodium resorcinolate is the dianionic salt of resorcinol (1,3-benzenediol).[\[1\]](#)[\[2\]](#) Unlike its parent phenol, which is a versatile organic soluble solid, the disodium salt is a high-melting, hygroscopic ionic solid. It is primarily utilized as a potent bis-nucleophile in the synthesis of poly(ether ether ketone)s (PEEK) and other high-performance arylene ether polymers.[\[1\]](#)[\[2\]](#) Its physical characteristics—specifically its extreme hygroscopicity and oxidative instability—dictate the rigorous protocols required for its handling and isolation.

Molecular Architecture & Thermodynamics

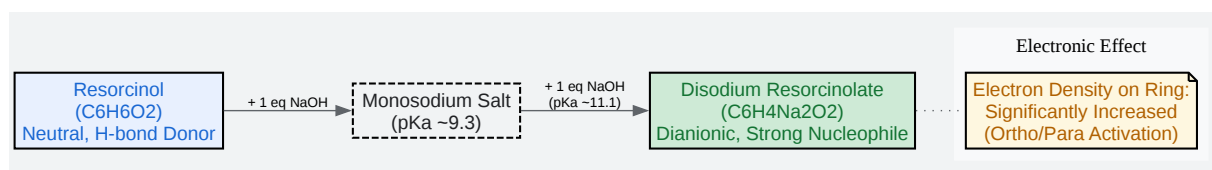
The transition from resorcinol to disodium resorcinolate involves the deprotonation of two phenolic hydroxyl groups (

,

).[1][2] This converts the hydroxyl electron donors into phenoxide anions, significantly increasing the electron density on the benzene ring via resonance donation.

Structural Implications[3][4]

- **Lattice Energy:** The ionic bond between the hard sodium cations and the localized negative charge on the oxygen atoms results in a high lattice energy, leading to a melting point significantly higher than the parent phenol.
- **Nucleophilicity:** The phenoxide oxygens are aggressive nucleophiles.[2] In aprotic polar solvents (e.g., DMSO, DMAc, Sulfolane), the "naked" anion effect maximizes reaction rates in polymerizations.[2]



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Figure 1: Stepwise deprotonation and activation of resorcinol to its disodium salt.

Physicochemical Characteristics

Solubility Profile

The solubility of disodium resorcinolate is dominated by its ionic character.

Solvent System	Solubility Behavior	Mechanistic Note
Water	High	Dissociates readily; solution is strongly alkaline (pH > 12).[1] [2]
Methanol/Ethanol	Moderate to Low	Soluble, but less so than free resorcinol.[1][2] Solubility decreases as alkyl chain length increases.[1][2]
DMSO / DMAc / NMP	Moderate	Soluble, especially at elevated temperatures.[1][2] These are the preferred solvents for polymerization reactions.[2]
Toluene / Xylene	Insoluble	Critical for purification.[1][2] These solvents are used as azeotropic agents to remove water without dissolving the salt.[2]
Chloroform / DCM	Insoluble	The salt precipitates immediately if formed in these media.[2]

Thermal Properties & Stability[1][5][6]

- **Melting Point:** The salt does not exhibit a clean melting point like organic compounds.[2] It typically undergoes decomposition above 300°C before melting.[1][2] In industrial fusion reactions (alkali fusion of sulfonates), it forms a melt mixture at ~320–350°C.[1][2][3]
- **Hygroscopicity:** Critical. The anhydrous salt is extremely hygroscopic.[2] Upon exposure to ambient air, it rapidly absorbs moisture to form hydrates.[2][4] In PEEK synthesis, even trace moisture (forming hydroxide) disrupts stoichiometry and terminates chain growth.[1][2]
- **Oxidative Stability:** The electron-rich ring is prone to oxidation.[1] While the pure white salt is stable under inert atmosphere (

or Ar), exposure to air causes it to turn pink, then brown, due to the formation of quinones and coupled byproducts.[2]

Spectroscopic Identification

Distinguishing the disodium salt from the free phenol is essential for verifying complete conversion.

Infrared Spectroscopy (FTIR)[1][2][9][10]

- O-H Stretch ($3200\text{--}3400\text{ cm}^{-1}$): Absent. The broad, strong hydrogen-bonded OH peak of resorcinol disappears completely in the dry disodium salt.[1][2]
- C-O Stretch: Shifts significantly.[1][2] The C-OH single bond character shifts towards a partial double bond character (C=O character in resonance forms), shifting the band from $\sim 1200\text{ cm}^{-1}$ (phenol) to higher wavenumbers or altering the fingerprint region intensity.[1][2]
- Aromatic Ring Modes: The skeletal vibrations of the benzene ring shift due to the change in mass and electronic environment attached to the ring carbons.

Nuclear Magnetic Resonance (^1H -NMR)

- Solvent:

or DMSO-

.

- Shift: The protons ortho and para to the oxygen atoms exhibit an upfield shift (lower ppm) compared to resorcinol.[1][2] This is due to the shielding effect of the increased electron density donated by the negatively charged oxygens.

Experimental Protocol: Synthesis of Anhydrous Disodium Resorcinolate

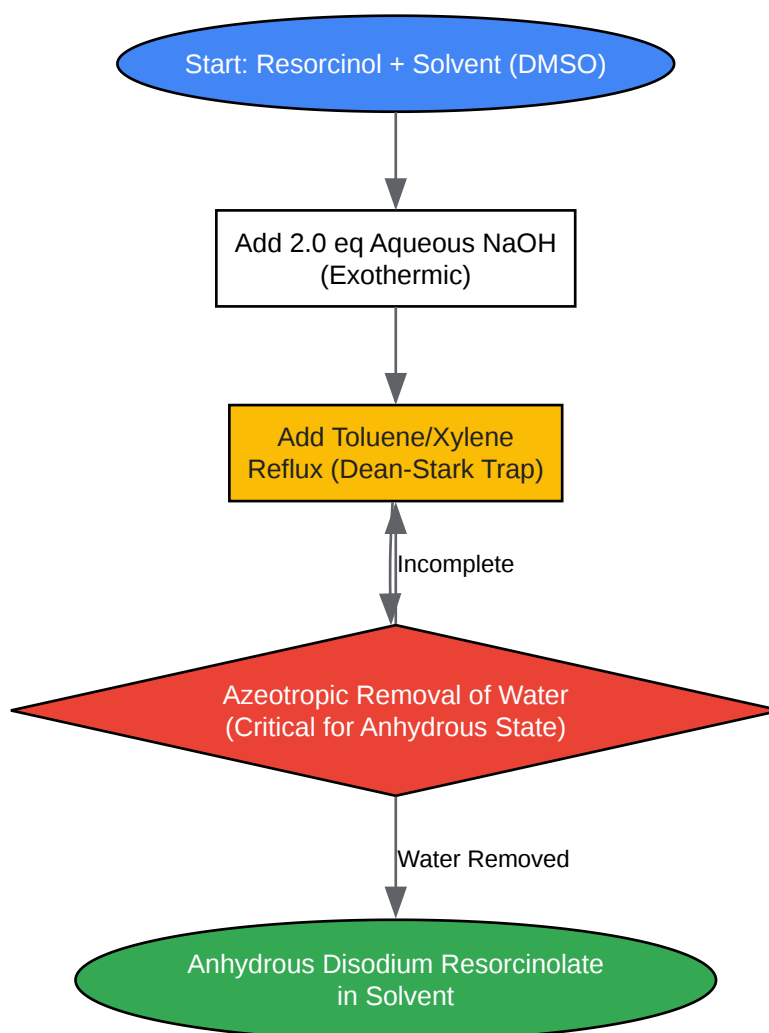
Standard protocol for isolating high-purity salt for polymerization applications.[1]

Reagents

- Resorcinol (Sublimed grade preferred)[1][2]
- Sodium Hydroxide (Standardized aqueous solution)[1][2]
- Azeotropic Solvent: Toluene or Xylene[1][2]
- Reaction Medium: DMSO or Sulfolane (if proceeding directly to polymerization)[1][2]

Workflow

- Dissolution: Charge resorcinol into the reaction vessel under Nitrogen flow. Add the polar aprotic solvent (e.g., DMSO).[1][2]
- Salt Formation: Add stoichiometric NaOH (2.0 equivalents).[1][2] A slight excess (e.g., 2.02 eq) is sometimes avoided to prevent cleavage of sensitive polymer backbones later, but stoichiometry must be exact.[1][2]
 - Observation: The solution generates heat (exothermic neutralization).[1][2]
- Dehydration (The Critical Step):
 - Add Toluene/Xylene to the system.[2]
 - Heat to reflux.[1][2] The water/toluene azeotrope boils off.[2]
 - Use a Dean-Stark trap to collect water.[1][2]
 - Endpoint: Continue until no further water collects and the distillate is clear.
- Isolation (Optional): If isolating the solid, remove the solvent under high vacuum.[1][2] The product appears as a white, free-flowing powder.[1] Note: Most industrial processes generate the salt in situ to avoid handling the hygroscopic solid.



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Figure 2: Azeotropic dehydration workflow for generating anhydrous disodium resorcinolate.

Handling & Safety Profile

- Corrosivity: As a strong base (phenoxide), the dust is corrosive to mucous membranes, eyes, and skin.[1][2] Full PPE (gloves, goggles, respirator) is mandatory.[1][2]
- Storage: Must be stored in a desiccator or glovebox under inert gas (Argon/Nitrogen).[1][2]
- Incompatibility: Reacts violently with strong acids (releasing heat and regenerating resorcinol).[1][2] Incompatible with strong oxidizers.[1][2]

References

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- To cite this document: BenchChem. [Technical Profile: Disodium Resorcinolate (- Resorcinol)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1598820/docs#technical-profile-disodium-resorcinolate-resorcinol\]](https://www.benchchem.com/product/b1598820/docs#technical-profile-disodium-resorcinolate-resorcinol)

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